

Troubleshooting ENMD-2076 Tartrate precipitation in stock solutions

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Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1671335

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Technical Support Center: ENMD-2076 Tartrate

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **ENMD-2076 tartrate**. Our aim is to help you resolve common issues, such as precipitation in stock solutions, to ensure the accuracy and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ENMD-2076 tartrate** and what are its primary targets?

ENMD-2076 is an orally active, multi-targeted kinase inhibitor.^{[1][2]} Its primary targets include Aurora A kinase, as well as kinases involved in angiogenesis such as VEGFRs and FGFRs.^[1] It has shown selective activity against Aurora A and Flt3.^{[3][4]} This dual mechanism of targeting both cell proliferation and angiogenesis makes it a compound of interest in cancer research.^{[1][2]}

Q2: What is the molecular weight of **ENMD-2076 tartrate**?

The molecular weight of **ENMD-2076 tartrate** is approximately 525.56 g/mol .

Q3: In which solvents is **ENMD-2076 tartrate** soluble?

ENMD-2076 tartrate is most soluble in dimethyl sulfoxide (DMSO).^{[3][5][6]} There are conflicting reports regarding its solubility in aqueous solutions and ethanol. Some sources

suggest it is slightly soluble in water (1 mg/mL), while others state it is insoluble.[3][5][7] It is generally considered insoluble in ethanol.[5] For cell culture experiments, stock solutions are typically prepared in DMSO and then further diluted in culture media.

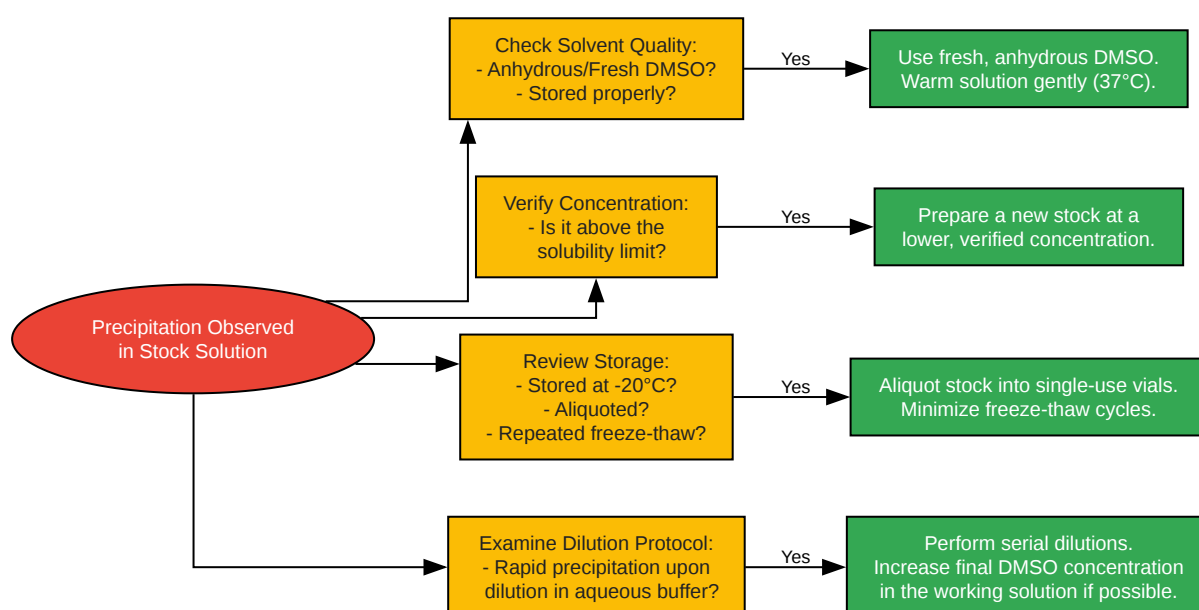
Q4: How should I store **ENMD-2076 tartrate** powder and stock solutions?

The solid compound should be stored at -20°C, protected from light and moisture.[6][7][8] Stock solutions in DMSO should also be stored at -20°C.[6][8] It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can contribute to compound degradation and precipitation.[9]

Troubleshooting Guide: ENMD-2076 Tartrate Precipitation in Stock Solutions

Precipitation of **ENMD-2076 tartrate** in stock solutions can significantly impact experimental results. The following guide addresses common causes and provides solutions to this issue.

Visual Troubleshooting Workflow



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Caption: Troubleshooting workflow for **ENMD-2076 tartrate** precipitation.

Common Issues and Solutions in Q&A Format

Q: My **ENMD-2076 tartrate** precipitated out of the DMSO stock solution. What could be the cause?

A: Several factors could lead to precipitation in your DMSO stock solution:

- **Solvent Quality:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Water contamination in DMSO can significantly reduce the solubility of many compounds, including **ENMD-2076 tartrate**.^{[3][5]} Always use fresh, anhydrous (water-free) DMSO to prepare your stock solutions.
- **Concentration:** You may have prepared a stock solution that is above the solubility limit of **ENMD-2076 tartrate** in DMSO. While some suppliers report high solubility, it's best to be conservative.
- **Storage Conditions:** Improper storage can lead to precipitation. Repeated freeze-thaw cycles can cause the compound to come out of solution. Storing at temperatures warmer than the recommended -20°C can also affect stability.
- **Compound Purity and Batch-to-Batch Variation:** Although less common from reputable suppliers, variations in purity between batches could affect solubility.

Q: I used fresh, anhydrous DMSO and my compound still precipitated. What should I do?

A: If you are confident in your solvent quality, consider the following:

- **Gentle Warming:** Try gently warming the solution in a 37°C water bath for 10-15 minutes and vortexing to see if the precipitate redissolves. Some sources suggest this can help achieve a higher concentration.
- **Sonication:** A brief sonication in an ultrasonic bath can also help to redissolve the compound.

- **Lower the Concentration:** If the precipitate does not redissolve, it is likely that the concentration is too high. Prepare a new stock solution at a lower concentration.

Q: My stock solution is clear, but the compound precipitates when I dilute it in my aqueous cell culture medium. How can I prevent this?

A: This is a common issue when diluting a DMSO stock into an aqueous buffer or medium.

ENMD-2076 tartrate has low aqueous solubility.

- **Serial Dilutions:** Instead of a single large dilution, perform serial dilutions. This gradual decrease in DMSO concentration can sometimes keep the compound in solution.
- **Increase Final DMSO Concentration:** If your experimental system allows, a slightly higher final concentration of DMSO in the working solution might be necessary to maintain solubility. However, be mindful of the potential effects of DMSO on your cells.
- **Use of Pluronic F-68 or other surfactants:** In some cases, the addition of a small amount of a biocompatible surfactant to the final dilution can help to maintain the solubility of hydrophobic compounds. This should be tested for compatibility with your specific assay.

Data Summary

Solubility of ENMD-2076 Tartrate

Solvent	Reported Solubility	Source
DMSO	175.8 mg/mL	[6]
DMSO	105 mg/mL (279.64 mM)	[3]
DMSO	100 mg/mL (190.27 mM)	[5]
Water	1 mg/mL	[3]
Water	Insoluble	[5]
Ethanol	1 mg/mL	[3]
Ethanol	Insoluble	[5][6]

Note: The variability in reported solubility may be due to differences in experimental conditions, such as temperature, pH, and the hydration state of the DMSO used.

Experimental Protocols

Protocol for Preparing a 10 mM ENMD-2076 Tartrate Stock Solution in DMSO

Materials:

- **ENMD-2076 tartrate** (MW: 525.56 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Optional: Water bath at 37°C, Sonicator

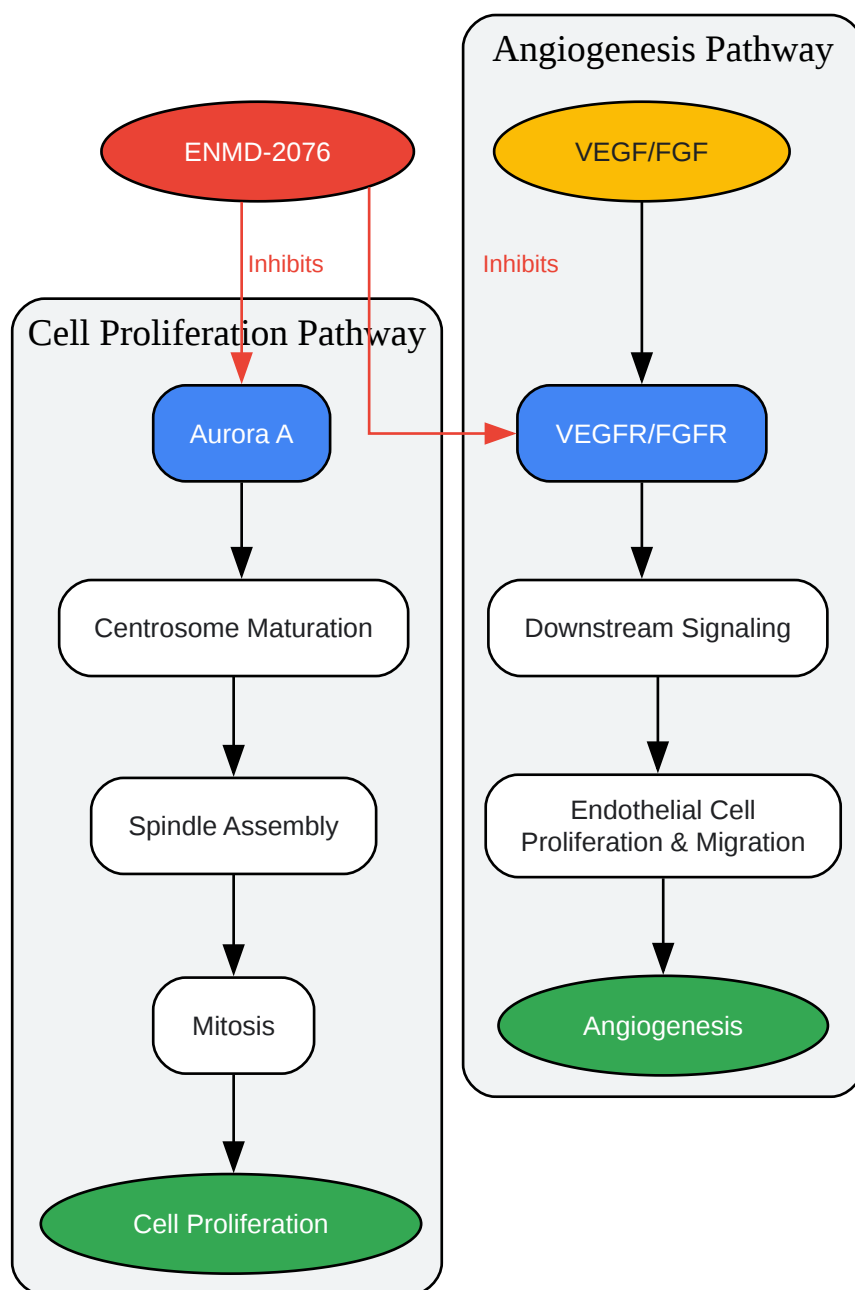
Procedure:

- **Pre-warm the DMSO:** If the DMSO has been stored at a low temperature, allow it to come to room temperature before opening to prevent moisture condensation.
- **Weigh the Compound:** Accurately weigh out the desired amount of **ENMD-2076 tartrate**. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.26 mg of the compound.
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial containing the **ENMD-2076 tartrate**.
- **Dissolve the Compound:** Vortex the solution thoroughly for 1-2 minutes. If the compound does not fully dissolve, you can gently warm the vial in a 37°C water bath for 10-15 minutes, followed by vortexing. Alternatively, sonicate the vial for a few minutes.

- **Visually Inspect:** Ensure the solution is clear and free of any visible precipitate before proceeding.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Store Properly:** Store the aliquots at -20°C, protected from light.

Signaling Pathway Diagrams

ENMD-2076 is known to inhibit key signaling pathways involved in cell proliferation and angiogenesis. The diagrams below illustrate these pathways.



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Caption: ENMD-2076 inhibits both cell proliferation and angiogenesis pathways.

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